

5-Nitouracil: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Nitouracil

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For researchers, scientists, and drug development professionals, this in-depth guide provides a technical overview of the core fundamental properties of **5-Nitouracil**. This document summarizes its chemical and biological characteristics, details experimental protocols for its synthesis and purification, and visualizes key processes to facilitate understanding and further research.

5-Nitouracil is a derivative of uracil, a fundamental component of ribonucleic acid (RNA). The introduction of a nitro group at the 5-position of the uracil ring significantly alters its electronic properties, making it a subject of interest in medicinal chemistry and drug development.^[1] Its potential as an anticancer and antiviral agent stems from its ability to inhibit the synthesis of DNA and RNA, thereby impeding the proliferation of rapidly dividing cells such as cancer cells.^{[2][3]} This guide aims to consolidate the essential information required by researchers working with this compound.

Core Properties of 5-Nitouracil

The fundamental chemical and physical properties of **5-Nitouracil** are summarized in the tables below, providing a quick reference for experimental design and analysis.

Chemical and Physical Properties

Property	Value	Reference(s)
Chemical Formula	C ₄ H ₃ N ₃ O ₄	[4][5]
Molecular Weight	157.08 g/mol	
CAS Number	611-08-5	
Appearance	Off-white to pale yellow crystalline powder or needles	
Melting Point	>300 °C (decomposes)	
Solubility in Water	3.61 g/L (at 25 °C)	
pKa	5.19 ± 0.10 (Predicted)	

Spectroscopic Data

Spectroscopy Type	Wavenumber (cm ⁻¹)/Chemical Shift (ppm)	Reference(s)
Infrared (IR)	3142-2811 (O-H/N-H/C-H), 1732 (C=O), 1677, 1624 (NO ₂), 1417 (C-H), 1356 (NO ₂), 1318 (aromatic R ₂ NH/R ₃ N), 1234 (-OH), 975, 832 (aromatic ring bending)	
¹ H NMR (500 MHz, d ₆ -DMSO)	δ 8.84 (1H, s, 6-CH)	
¹³ C NMR (125 MHz, d ₆ -DMSO)	δ 155.5 (4-C=O), 149.8 (6-CH), 147.9 (2-C=O), 125.1 (5-CNO ₂)	

Experimental Protocols

Detailed methodologies for the synthesis and purification of **5-Nitrouracil** are crucial for obtaining high-purity material for research purposes.

Synthesis of 5-Nitrouracil

The synthesis of **5-Nitrouracil** is typically achieved through the nitration of uracil. The following protocol is a common method used.

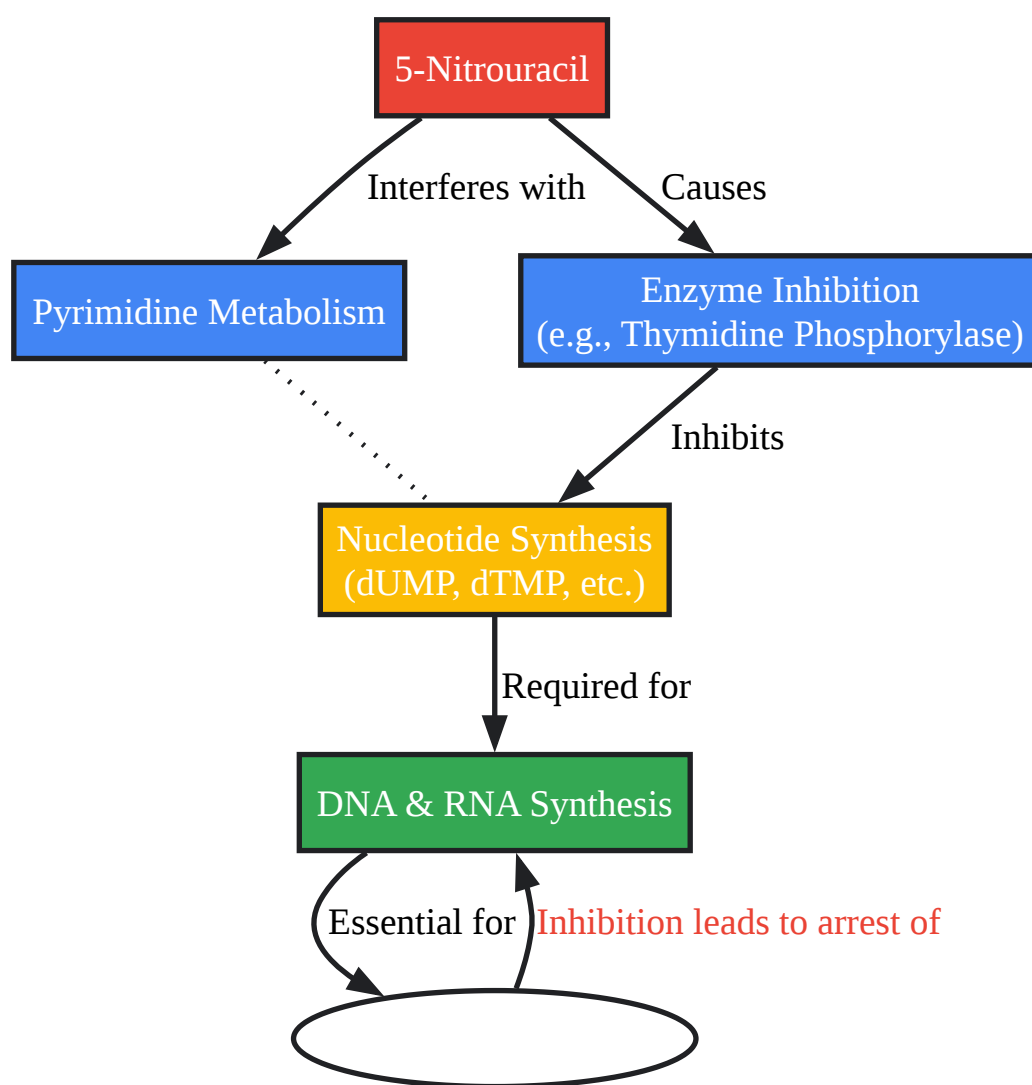
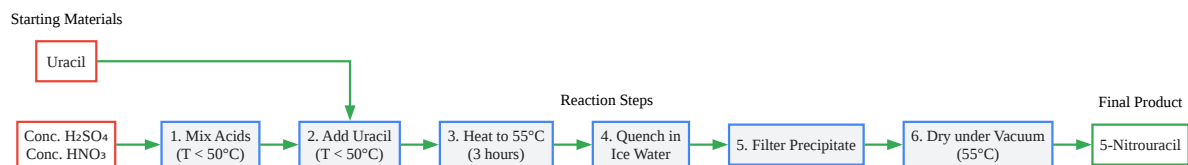
Materials:

- Uracil
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Ice water
- Stirring apparatus
- Heating mantle
- Reaction flask
- Dropping funnel
- Filtration apparatus (e.g., Buchner funnel)

Procedure:

- In a reaction flask, carefully add concentrated sulfuric acid.
- While stirring, slowly add concentrated nitric acid dropwise from a dropping funnel, ensuring the temperature of the mixture does not exceed 50 °C.
- Once the addition of nitric acid is complete, add uracil portion-wise to the stirred acid mixture, again maintaining the temperature below 50 °C.
- After the addition of uracil is complete, heat the reaction mixture to 55 °C and maintain this temperature for 3 hours with continuous stirring.
- Cool the reaction mixture to below room temperature.

- Quench the reaction by carefully pouring the mixture into ice water. A white precipitate of **5-Nitrouracil** will form.
- Collect the precipitate by vacuum filtration.
- Wash the collected solid with a small amount of ice-cold water.
- Dry the product under reduced pressure at 55 °C to yield **5-Nitrouracil** as a white solid.



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